

Application Notes and Protocols for Suzuki-Miyaura Coupling with (1-Bromoethyl)cyclopentane

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Compound of Interest

Compound Name: (1-Bromoethyl)cyclopentane

Cat. No.: B2888785

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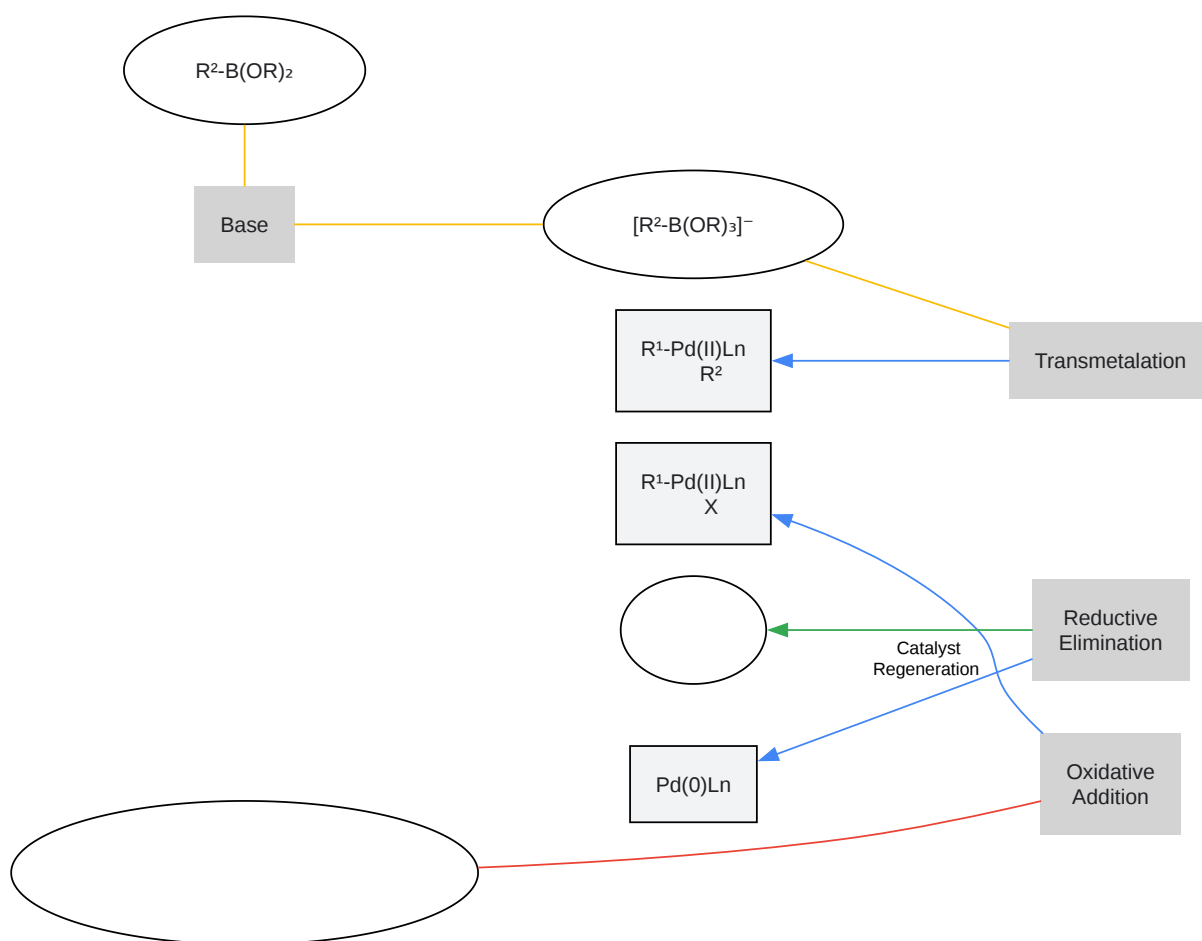
These application notes provide a comprehensive overview and detailed protocols for the Suzuki-Miyaura cross-coupling of **(1-Bromoethyl)cyclopentane** with a variety of organoboron reagents. While specific literature examples for this exact substrate are limited, the protocols described herein are based on well-established and validated methods for the coupling of structurally similar and electronically equivalent unactivated secondary alkyl bromides. The Suzuki-Miyaura reaction is a powerful and versatile tool for the formation of carbon-carbon bonds, and its application to sp^3 -hybridized electrophiles like **(1-Bromoethyl)cyclopentane** is of significant interest in the synthesis of complex organic molecules, including pharmaceutical intermediates and novel chemical entities.

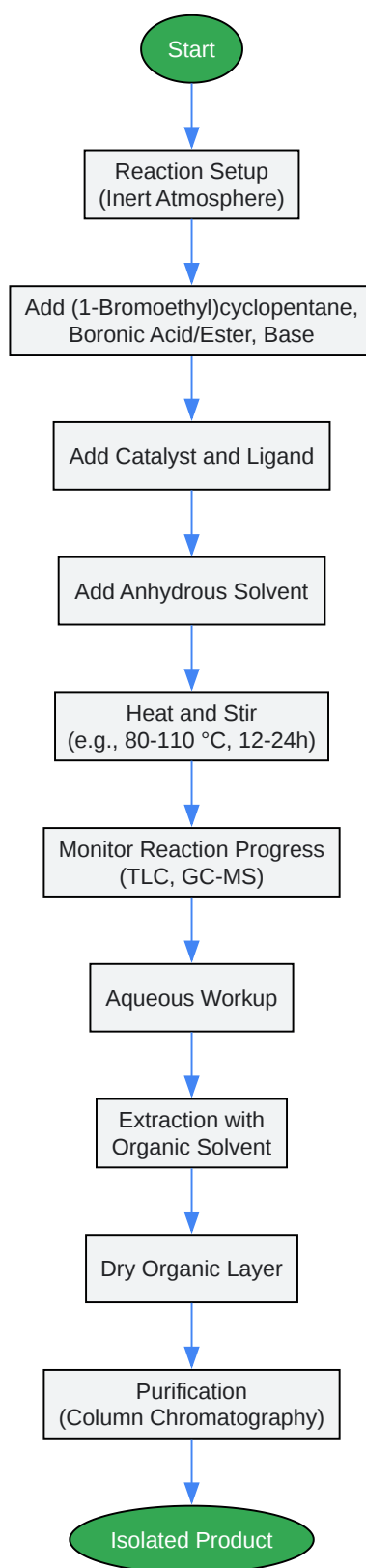
The primary challenges in the Suzuki-Miyaura coupling of secondary alkyl halides are the sluggish oxidative addition to the metal center and the potential for competing β -hydride elimination. Recent advances in catalyst development, particularly utilizing nickel and copper systems, have provided effective solutions to these challenges, enabling efficient cross-coupling of these demanding substrates.

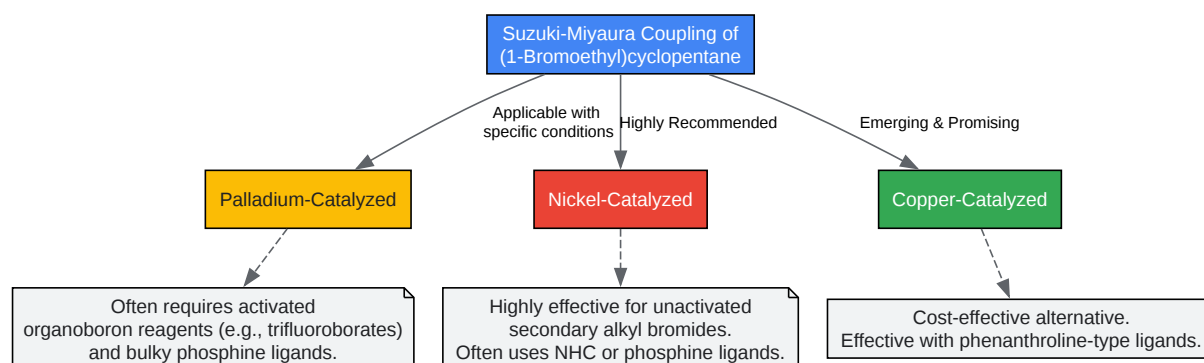
I. Reaction Principle and Catalytic Cycle

The Suzuki-Miyaura coupling is a transition metal-catalyzed reaction that forms a carbon-carbon bond between an organohalide and an organoboron compound. The generally

accepted mechanism proceeds through a catalytic cycle involving three key steps: oxidative addition, transmetalation, and reductive elimination.







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